

Application Notes and Protocols for the Laboratory Synthesis of Garbanzol

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Compound of Interest

Compound Name: Garbanzol

Cat. No.: B183714

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Abstract

Garbanzol ((2R,3R)-3,7-dihydroxy-2-(4-hydroxyphenyl)-2,3-dihydrochromen-4-one) is a flavanone, a type of flavonoid, with demonstrated antioxidant, anticancer, antibacterial, antiviral, anti-inflammatory, and neuroprotective properties.^[1] This document provides detailed protocols for the laboratory synthesis of **Garbanzol**, focusing on both biosynthetic and chemical synthesis routes. It includes comprehensive experimental procedures, data presentation in tabular format, and visualizations of the synthesis pathways to facilitate understanding and replication by researchers in the field of drug discovery and natural product chemistry.

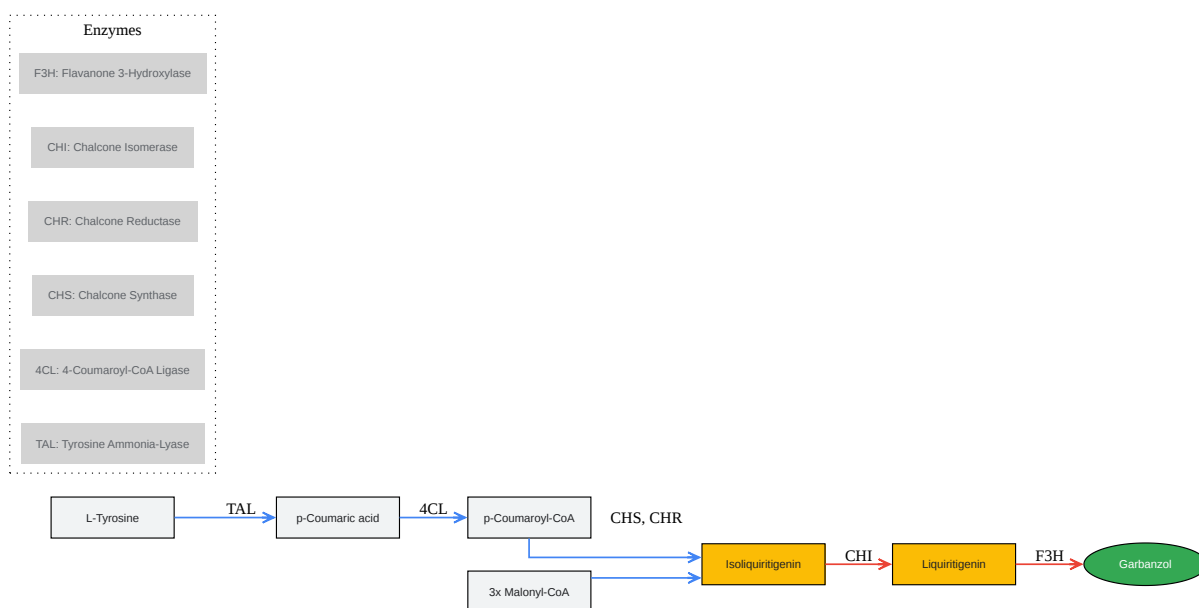
Chemical Properties and Data

Property	Value	Reference
CAS Number	1226-22-8	[2][3]
Molecular Formula	C ₁₅ H ₁₂ O ₅	[2]
Molecular Weight	272.25 g/mol	[2]
Appearance	Solid, Powder	[2]
Melting Point	207 - 208 °C	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
IUPAC Name	(2R,3R)-3,7-dihydroxy-2-(4- hydroxyphenyl)-2,3- dihydrochromen-4-one	

Biosynthesis of Garbanzol

The de novo biosynthesis of **Garbanzol** has been achieved in microbial systems, offering a renewable and sustainable production method. The pathway typically starts from L-tyrosine and involves a series of enzymatic reactions.

Biosynthetic Pathway of Garbanzol



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Caption: Biosynthetic pathway of **Garbanzol** from L-tyrosine.

Experimental Protocol: Heterologous Production in *Streptomyces albus*

This protocol is adapted from the methodology for the de novo biosynthesis of **Garbanzol** in *S. albus*.

1. Gene Cluster Construction:

- Synthesize genes encoding Tyrosine Ammonia-Lyase (TAL), 4-Coumaroyl-CoA Ligase (4CL), Chalcone Synthase (CHS), Chalcone Reductase (CHR), Chalcone Isomerase (CHI), and Flavanone 3-Hydroxylase (F3H) with codon usage optimized for *Streptomyces*.
- Clone the synthetic genes into a suitable *E. coli*-*Streptomyces* shuttle vector under the control of a strong promoter (e.g., *PerME**).

2. Host Strain Transformation:

- Transform the constructed plasmid into *Streptomyces albus* protoplasts.
- Select transformed colonies based on antibiotic resistance.

3. Fermentation and Production:

- Inoculate a seed culture of the recombinant *S. albus* strain in a suitable medium (e.g., TSB).
- Transfer the seed culture to a production medium (e.g., R5A) and incubate for 7 days at 30°C with shaking.

4. Extraction and Purification:

- Centrifuge the culture to separate the mycelium and supernatant.
- Extract the supernatant with an equal volume of ethyl acetate.
- Dry the organic phase over anhydrous sodium sulfate and evaporate to dryness.
- Purify the crude extract using Solid-Phase Extraction (SPE) or High-Performance Liquid Chromatography (HPLC).

Quantitative Data from Biosynthesis

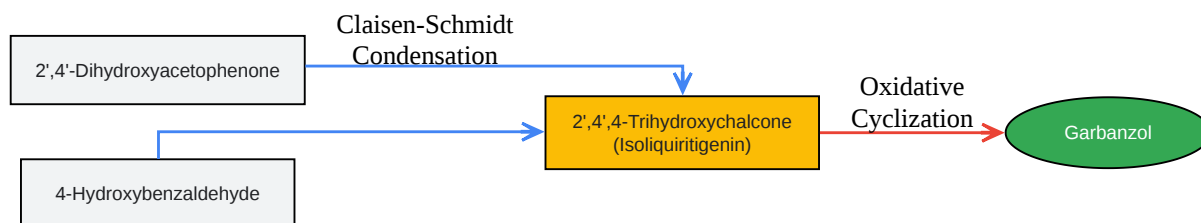
The following table summarizes the production titers of **Garbanzol** and key intermediates from a representative fermentation of *S. albus*.

Compound	Production Titer (µg/L)
p-Coumaric acid	694.65 ± 9.52
Isoliquiritigenin	19.08 ± 0.17
Liquiritigenin	40.48 ± 1.81
Garbanzol	3.74 ± 0.55

Chemical Synthesis of Garbanzol

A common laboratory approach for the synthesis of flavanonols like **Garbanzol** involves the cyclization of a chalcone precursor. The following protocol is a representative method based on established flavonoid synthesis strategies.

Synthesis Workflow



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Caption: Chemical synthesis workflow for **Garbanzol**.

Experimental Protocol: Chemical Synthesis

Step 1: Synthesis of 2',4',4'-Trihydroxychalcone (Isoliquiritigenin)

- Dissolve 2',4'-dihydroxyacetophenone (1.0 eq) and 4-hydroxybenzaldehyde (1.0 eq) in ethanol.

- Add a solution of aqueous potassium hydroxide (e.g., 50%) dropwise at room temperature.
- Stir the reaction mixture at room temperature for 24-48 hours.
- Pour the reaction mixture into ice-cold water and acidify with dilute HCl.
- Collect the precipitated chalcone by filtration, wash with water, and dry.
- Recrystallize from a suitable solvent (e.g., ethanol/water) to obtain pure isoliquiritigenin.

Step 2: Oxidative Cyclization to **Garbanzol**

- Dissolve the synthesized isoliquiritigenin (1.0 eq) in a suitable solvent such as methanol or ethanol.
- Add an aqueous solution of sodium hydroxide or potassium hydroxide.
- Cool the mixture in an ice bath and add hydrogen peroxide (30%) dropwise.
- Allow the reaction to stir at room temperature for 2-4 hours.
- Acidify the reaction mixture with dilute acid (e.g., HCl).
- Extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **Garbanzol**.

Characterization of **Garbanzol**

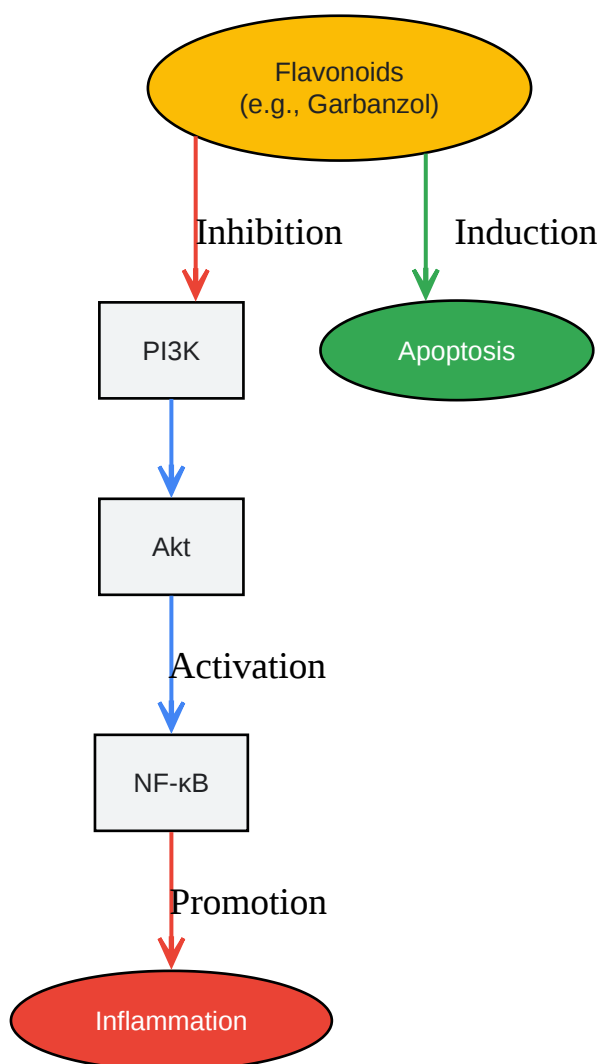
Spectroscopic Data

Technique	Observed Data
¹ H NMR	Characteristic signals for the flavanone skeleton are expected. Protons on the A and B rings will appear in the aromatic region (δ 6.0-7.5 ppm). The protons at C2 and C3 of the C ring will show characteristic coupling patterns in the upfield region (δ 4.5-5.5 ppm).
¹³ C NMR	Expected signals include those for the carbonyl carbon (C4) around δ 190-200 ppm, and aromatic carbons between δ 95-165 ppm. Signals for C2 and C3 will be in the range of δ 70-85 ppm.
Mass Spec.	ESI-MS is expected to show a prominent ion corresponding to $[M-H]^-$ at m/z 271.06.

Biological Activity and Signaling Pathways

Garbanzol, like many flavonoids, is known to exert its biological effects through the modulation of various cellular signaling pathways. While specific pathways for **Garbanzol** are still under extensive investigation, related flavonoids are known to influence pathways involved in inflammation, apoptosis, and cellular proliferation.

Potential Signaling Pathway Modulated by Flavonoids



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Caption: A potential signaling pathway modulated by flavonoids.

Conclusion

This document provides a comprehensive guide for the laboratory synthesis of **Garbanzol**, covering both biosynthetic and chemical methodologies. The detailed protocols, quantitative data, and visual diagrams are intended to support researchers in the fields of medicinal chemistry, pharmacology, and drug development in their efforts to explore the therapeutic potential of this promising natural product. Further research is warranted to fully elucidate the specific molecular targets and signaling pathways of **Garbanzol** to leverage its full therapeutic potential.

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References

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- 2. Algar–Flynn–Oyamada reaction - Wikipedia [en.wikipedia.org]
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